

An In-depth Technical Guide to the Material Safety of Tetramethylammonium Triiodide

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Compound of Interest

Compound Name: Tetramethylammonium triiodide

Cat. No.: B1238965

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **Tetramethylammonium triiodide** (CAS No. 4337-68-2), intended for professionals in research and drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the safe handling, storage, and disposal of this compound.

Chemical Identification and Physical Properties

Tetramethylammonium triiodide is a quaternary ammonium polyhalide. It is crucial to distinguish it from the simpler salt, Tetramethylammonium iodide (CAS No. 75-58-1), as their properties and hazards may differ.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Tetramethylammonium triiodide
CAS Number	4337-68-2[1][2]
Molecular Formula	C4H12I3N
Molecular Weight	454.86 g/mol [3]
Synonyms	Tetramethylazanium triiodide

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid, crystalline powder[1]
Color	White to light yellow
Odor	Odorless
Solubility	Soluble in polar solvents like water and ethanol[1]
Melting Point	Data not available
Boiling Point	Data not available
Decomposition Products	Upon heating, it may decompose to yield trimethylamine and methyl iodide. Hazardous decomposition products include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.
Incompatibilities	Strong oxidizing agents[4]
Stability	Stable under normal conditions, but may be light-sensitive and hygroscopic.

Hazard Identification and GHS Classification

While specific GHS classification for **Tetramethylammonium triiodide** is not consistently available in public databases, the hazards can be inferred from related compounds and available safety data sheets. The primary hazards are associated with irritation.

Table 3: GHS Hazard Statements for Related Compound (Tetramethylammonium iodide)

Hazard Class	Hazard Statement
Skin corrosion/irritation	H315: Causes skin irritation[5]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[5]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation[5]

It is prudent to handle **Tetramethylammonium triiodide** with the assumption that it presents similar hazards.

Toxicological Information

Quantitative toxicological data for **Tetramethylammonium triiodide**, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), are largely unavailable in the reviewed literature. Most sources explicitly state "no data available".[6] However, data for the related compound, Tetramethylammonium iodide, is available and may provide some indication of the potential toxicity of the tetramethylammonium cation.

Table 4: Acute Toxicity Data for a Related Compound (Tetramethylammonium iodide - CAS 75-58-1)

Route of Exposure	Species	Value
Intravenous LD50	Rat	3.56 mg/kg[4]

Due to the lack of specific data, this compound should be handled as a substance of unknown toxicity, and exposure should be minimized.

Ecotoxicological Information

Similar to the toxicological data, specific information regarding the ecotoxicity of **Tetramethylammonium triiodide** is not available.[6] Quaternary ammonium compounds, as a class, can be toxic to aquatic life.[7] Therefore, release into the environment should be strictly avoided.

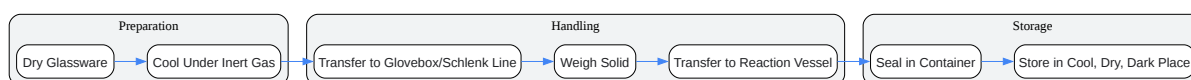
Experimental Protocols

Safe Handling Protocol for Air-Sensitive Solids

Given that **Tetramethylammonium triiodide** is hygroscopic, it should be handled as an air-sensitive solid to maintain its integrity.

Protocol Steps:

- Preparation: All glassware must be thoroughly dried in an oven (e.g., at 125°C overnight) and cooled under a stream of dry, inert gas (e.g., nitrogen or argon) before use.[8]
- Inert Atmosphere: Handling of the solid should be performed in a controlled inert atmosphere, such as a glovebox or using a Schlenk line.[9]
- Weighing and Transfer:
 - In a Glovebox: The most secure method is to weigh the solid inside a glovebox.[9] Use a clean spatula to transfer the desired amount to a tared container.
 - Using a Schlenk Line: If a glovebox is unavailable, a solid addition tube can be used. The tube is loaded with the solid inside an inert atmosphere (if possible) and then attached to the reaction flask under a positive flow of inert gas.[9]
- Storage: Store the compound in a tightly sealed container, in a cool, dry, and dark place, preferably under an inert atmosphere.



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Workflow for Handling Air-Sensitive Solids.

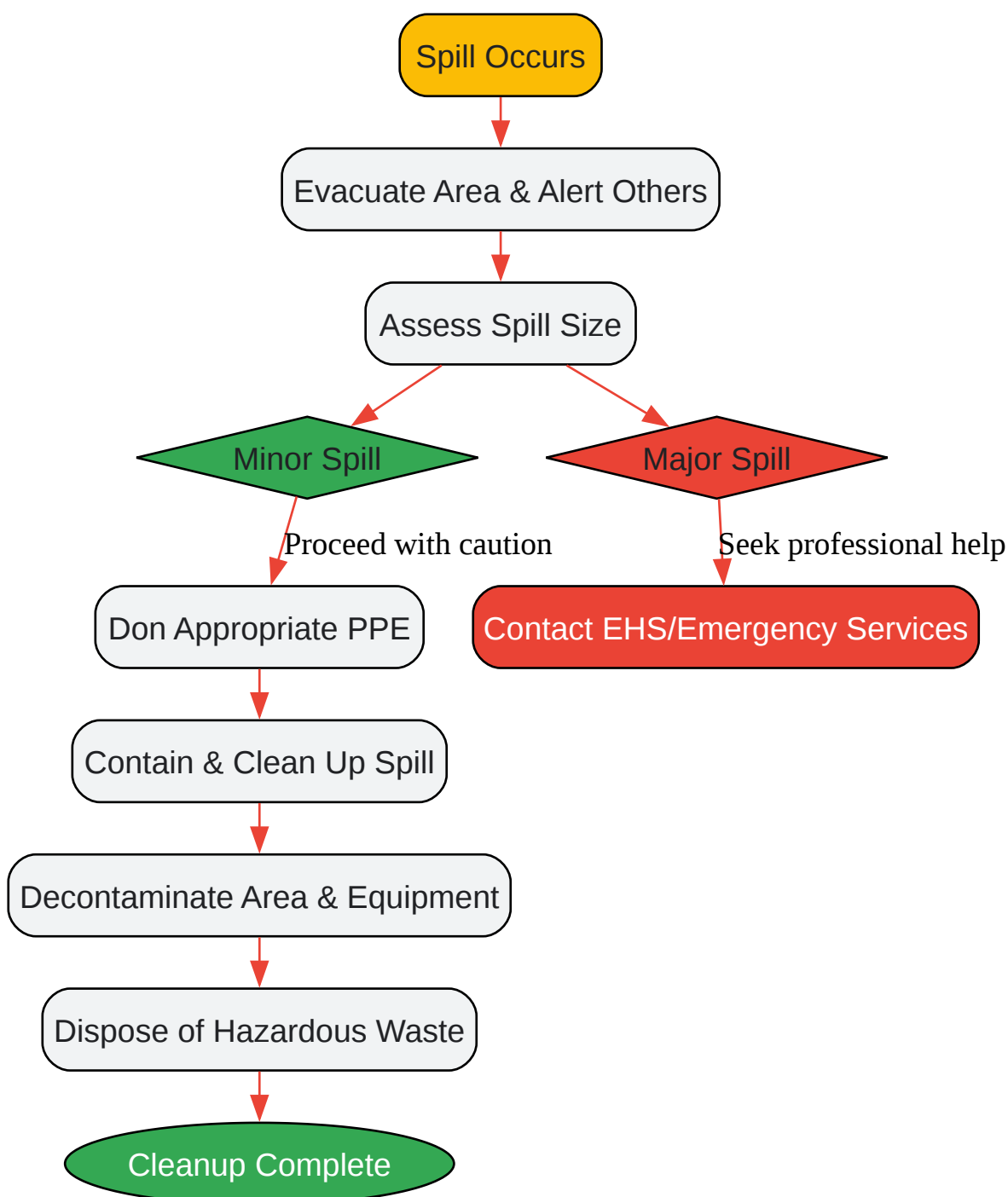
Chemical Spill Cleanup Protocol

This protocol outlines the steps for managing a minor spill of **Tetramethylammonium triiodide** in a laboratory setting.

Protocol Steps:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area of the spill. Restrict access to the area.
- **Assess the Spill:** Determine the extent of the spill and if it can be managed by laboratory personnel. For large or unmanageable spills, contact the institution's Environmental Health and Safety (EHS) department.
- **Personal Protective Equipment (PPE):** Before cleanup, don appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat
 - A respirator with a particulate filter if there is a risk of dust inhalation.
- **Containment and Cleanup:**
 - For solid spills, carefully sweep or scoop the material to avoid generating dust.^[10]
 - Place the spilled material into a clearly labeled, sealable container for hazardous waste.^[10]
 - Use a wet paper towel or absorbent pad to wipe the spill area to remove any remaining residue.^[10] Place the used cleaning materials into the hazardous waste container.

- Decontamination: Decontaminate the area and any equipment used for cleanup with soap and water.
- Waste Disposal: Dispose of the sealed container of hazardous waste through your institution's EHS-approved waste disposal program.



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Decision Workflow for Chemical Spill Response.

Disposal Protocol for Quaternary Ammonium Salts

Unused or waste **Tetramethylammonium triiodide** should be disposed of as hazardous chemical waste.

Protocol Steps:

- **Waste Collection:** Collect the waste material in a clearly labeled, sealed, and chemically compatible container.
- **Labeling:** The label should include the chemical name, "Hazardous Waste," and any other information required by your institution.
- **Storage:** Store the waste container in a designated satellite accumulation area.
- **Disposal Request:** Arrange for pickup and disposal through your institution's licensed hazardous waste disposal service.^[11] Do not dispose of this material down the drain or in regular trash.

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Fire-Fighting Measures

Tetramethylammonium triiodide is not considered to be a significant fire risk. However, in the event of a fire involving this chemical, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[4][12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

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